

Known Bioactivity of (-)-epi-Osmundalactone

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Compound Focus: Osmundalin

CAS No.: 54835-71-1

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The table below summarizes the key experimental findings for (-)-epi-Osmundalactone isolated from *Angiopteris helferiana* [1].

Bioactivity Assay	Experimental Model	Result	Concentration/Dose
Anti-adipogenic (inhibition of lipid production)	3T3-L1 pre-adipocyte cell line	35% inhibition	2.5 µg/mL [1]
Anti-inflammatory (inhibition of nitrite production)	RAW 264.7 macrophage cell line	82% inhibition	5 µg/mL [1]

Experimental Protocol Summary

The data in the table above was generated using the following standard *in vitro* (cell-based) methodologies [1]:

- Isolation and Identification:** (-)-epi-Osmundalactone was isolated from the methanol extract of *Angiopteris helferiana* rhizomes through a multi-step process involving solvent partitioning (using ethyl acetate) and repeated column chromatography. The compound's structure was determined using Nuclear Magnetic Resonance (NMR) spectroscopy [1].
- Anti-adipogenic Activity Assay:**
 - Model:** 3T3-L1 mouse fibroblast cell line, which is widely used to study adipocyte (fat cell) differentiation.

- **Method:** Cells were treated with the compound during the differentiation process. The resulting lipid accumulation, a key marker of adipogenesis, was then measured and compared to untreated control cells [1].
- **Anti-inflammatory Activity Assay:**
 - **Model:** RAW 264.7 mouse macrophage cell line, commonly used to model inflammation.
 - **Method:** Macrophages were stimulated to induce an inflammatory state. The anti-inflammatory activity was assessed by measuring the compound's effect on the production of nitrite, a stable breakdown product of nitric oxide, which is a major inflammatory signaling molecule [1].

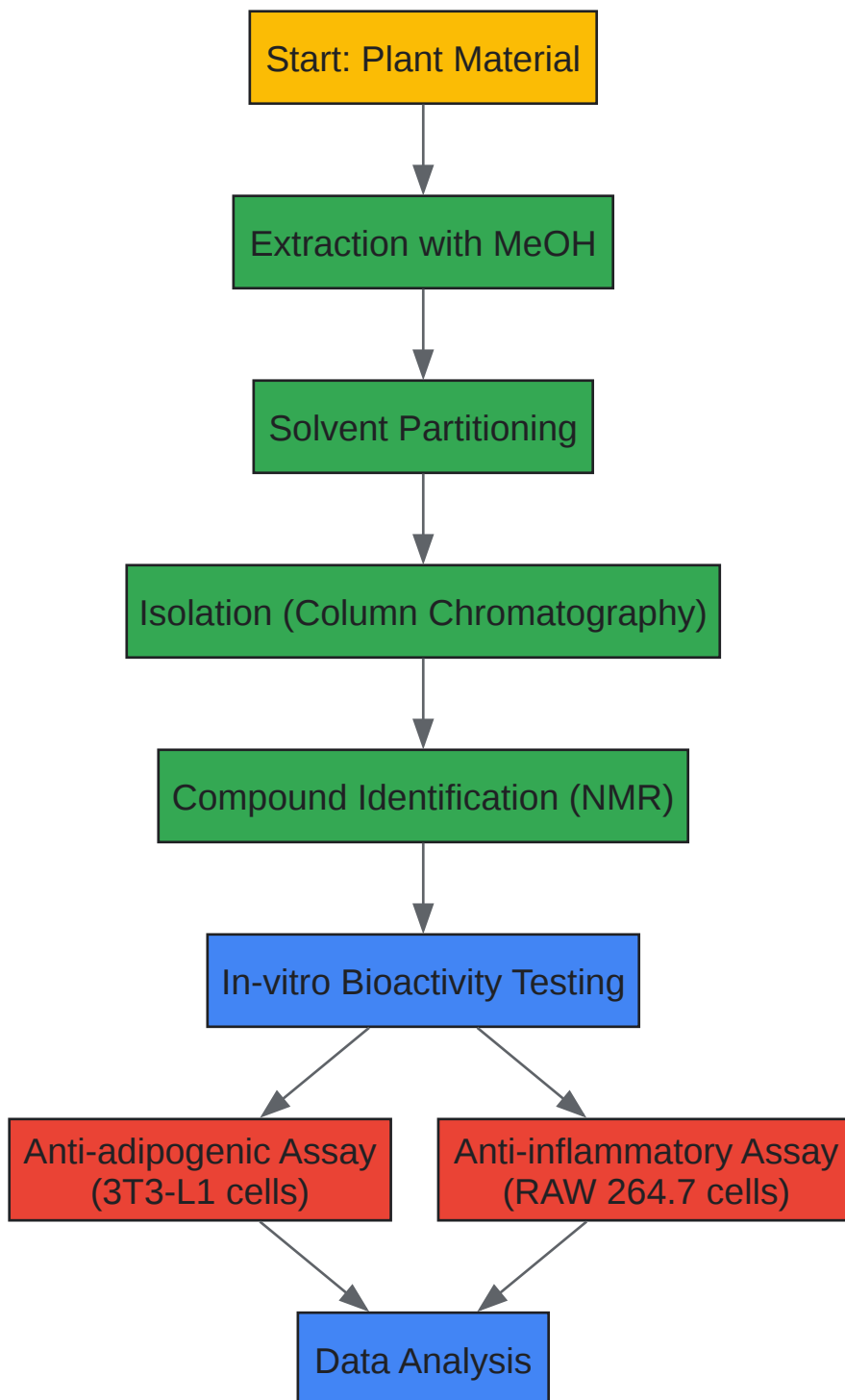
Research Context and Comparative Analysis

While direct comparisons are unavailable, understanding the research context can guide your evaluation.

- **Mechanism of Action:** The specific signaling pathways through which (-)-epi-Osmundalactone exerts its effects remain uncharacterized. Discovering this is a common next step in research. Computational methods like the **SPEED** algorithm can help by identifying upstream signaling pathways responsible for an observed gene expression pattern, providing testable hypotheses for a compound's mechanism [2].
- **Pathway Analysis Tools:** For a broader systems biology approach, resources like the **Signaling Pathways Project (SPP)** are valuable. This knowledgebase allows researchers to mine integrated public datasets to predict regulatory relationships between a pathway node (e.g., a receptor or enzyme) and its downstream genomic targets, which could be applied to data generated from compound treatments [3].
- **Indirect Comparisons:** The anti-adipogenic and anti-inflammatory activities of plant extracts are often attributed to various flavonoids [4]. However, (-)-epi-Osmundalactone is a lactone, a different class of phytochemical. This suggests a potentially distinct mechanism compared to many well-studied plant-derived compounds, making direct comparisons to flavonoids less informative.

Visualizing the Experimental Workflow

The diagram below outlines the key experimental steps for obtaining and testing (-)-epi-Osmundalactone, as described in the research.



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A Guide for Further Investigation

To build a more complete comparison guide, I suggest the following steps:

- **Explore Broader Literature:** Search for "(-)-epi-Osmundalactone" and its synonyms, as well as the broader class of "5,6-dihydro-5-hydroxy-6-methyl-2H-pyran-2-one" compounds, to find studies on its mechanism or other activities.
- **Investigate Related Compounds:** Look for data on structurally similar lactones, which might serve as the closest available points of comparison in the absence of direct studies.
- **Generate New Data:** If feasible, conduct your own experiments to directly compare (-)-epi-Osmundalactone with standard compounds used for anti-adipogenic (e.g., metformin) or anti-inflammatory (e.g., dexamethasone) effects.

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References

1. Anti-Adipogenic and Anti-Inflammatory Activities of (-) [pmc.ncbi.nlm.nih.gov]
2. Discovering causal signaling pathways through gene- ... [pmc.ncbi.nlm.nih.gov]
3. The Signaling Pathways Project, an integrated 'omics ... [nature.com]
4. Microbiome-Metabolomics Insights into the Milk of ... [mdpi.com]

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